

# Solubility and storage conditions for (R)-Linezolid-d3

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	(R)-Linezolid-d3	
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An in-depth guide to the solubility and storage of **(R)-Linezolid-d3**, a deuterated analog of the antibiotic Linezolid. This document provides essential technical information for researchers, scientists, and professionals in drug development to ensure the proper handling, storage, and application of this compound in experimental settings.

## **Solubility Profile**

**(R)-Linezolid-d3**, the deuterated form of Linezolid, exhibits solubility in various organic solvents, which is a critical consideration for its use in research and development. The solubility of its non-deuterated counterpart, Linezolid, has been more extensively studied and provides a strong basis for understanding the solubility characteristics of the deuterated form.

#### Qualitative Solubility:

**(R)-Linezolid-d3** is soluble in polar organic solvents. This is influenced by the presence of functional groups such as the amide and morpholino moieties which can engage in hydrogen bonding.[1] The fluorine atom can also impact its solubility in organic versus aqueous environments.[1]

### Quantitative Solubility Data:

The following tables summarize the available quantitative solubility data for **(R)-Linezolid-d3** and its non-deuterated form, Linezolid.



Table 1: Solubility of (R)-Linezolid-d3 in Organic Solvents[2]

Solvent	Solubility	Molar Concentration (mM)
Dimethyl Sulfoxide (DMSO)	≥ 20 mg/mL	58.76
Dimethylformamide (DMF)	≥ 10 mg/mL	29.38

Note: The "≥" symbol indicates that the substance is soluble at this concentration, but the saturation point was not determined. It is recommended to use newly opened, hygroscopic DMSO for the best results.[2]

Table 2: Solubility of Linezolid in Various Solvents[3][4][5]



Solvent	Solubility	Temperature	рН
Ethanol	~1 mg/mL	Not Specified	Not Applicable
Dimethyl Sulfoxide (DMSO)	~20 mg/mL	Not Specified	Not Applicable
Dimethylformamide (DMF)	~30 mg/mL	Not Specified	Not Applicable
Phosphate Buffered Saline (PBS)	~0.1 mg/mL	Not Specified	7.2
Water	3.0 mg/mL	Not Specified	Not Applicable
Water	Varies with temperature	283.15 K - 318.15 K	Not Applicable
Methanol	Varies with temperature	283.15 K - 318.15 K	Not Applicable
Ethanol	Varies with temperature	283.15 K - 318.15 K	Not Applicable
1-Propanol	Varies with temperature	283.15 K - 318.15 K	Not Applicable
2-Propanol	Varies with temperature	283.15 K - 318.15 K	Not Applicable

Note: The solubility of Linezolid Form II was found to increase with rising temperature in water, methanol, ethanol, 1-propanol, and 2-propanol.[4]

# **Storage and Stability**

Proper storage of **(R)-Linezolid-d3** is crucial to maintain its integrity and stability for experimental use.

**Recommended Storage Conditions:** 



The following table outlines the recommended storage conditions for **(R)-Linezolid-d3** in both solid and solution forms.

Table 3: Recommended Storage Conditions for (R)-Linezolid-d3[2][6][7]

Form	Storage Temperature	Duration
Powder	-20°C	3 years
In Solvent	-80°C	6 months
In Solvent	-20°C	1 month

Note: For shipping, **(R)-Linezolid-d3** is typically transported at room temperature in the continental US, though this may vary for other locations.[2]

Stability Profile and Degradation:

Linezolid, and by extension **(R)-Linezolid-d3**, is susceptible to degradation under certain conditions. Forced degradation studies have shown that it is labile in acidic, basic, and oxidative environments.[8][9] However, it demonstrates relative stability against hydrolysis in water, as well as thermal and photolytic stress.[8][9]

Under alkaline and neutral stress, the primary degradation product results from the hydrolysis of the phenylmorpholine ring.[8] Acid-catalyzed hydrolysis leads to the cleavage of the same ring, forming a different degradation product.[8] Oxidative stress results in the formation of an amine oxide.[9]

A stability study of Linezolid in various intravenous fluids (sodium lactate, 0.9% sodium chloride, and 5% and 10% glucose solutions) showed that it maintained over 95% of its initial concentration for 34 days at 25°C.[10][11] The compound is least stable at high pH values and elevated temperatures.[10][11]

## **Experimental Protocols**

Protocol for Determining Equilibrium Solubility (Shake-Flask Method):



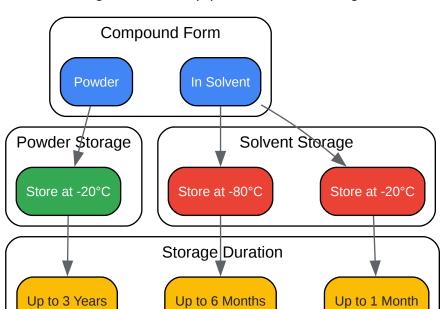
The shake-flask method is a widely accepted and reliable technique for determining the equilibrium solubility of a compound.[12][13]

- Preparation: Add an excess amount of (R)-Linezolid-d3 solid to a series of vials, each containing a known volume of the desired solvent.
- Equilibration: Seal the vials and place them in a mechanical agitator (e.g., an orbital shaker) set to a constant temperature. Agitate the samples for a predetermined period (e.g., 24-72 hours) to allow the system to reach equilibrium. It is recommended to sample at multiple time points (e.g., 2, 4, 8, 24, 48, and 72 hours) to ensure that equilibrium has been reached, which is indicated by a plateau in the concentration.[12]
- Phase Separation: After agitation, allow the vials to stand undisturbed for a sufficient time to allow the undissolved solid to sediment. Alternatively, the saturated solution can be separated from the excess solid by centrifugation or filtration.
- Analysis: Carefully withdraw an aliquot of the clear supernatant. Dilute the sample as
  necessary and analyze the concentration of dissolved (R)-Linezolid-d3 using a validated
  analytical method, such as High-Performance Liquid Chromatography (HPLC).[13]

## **Visualizations**

Logical Relationship for **(R)-Linezolid-d3** Storage:





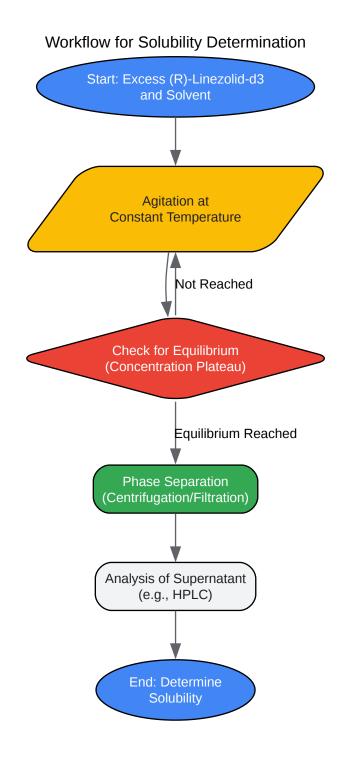
Logical Flow for (R)-Linezolid-d3 Storage

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Caption: Recommended storage conditions for (R)-Linezolid-d3.

Experimental Workflow for Solubility Determination:



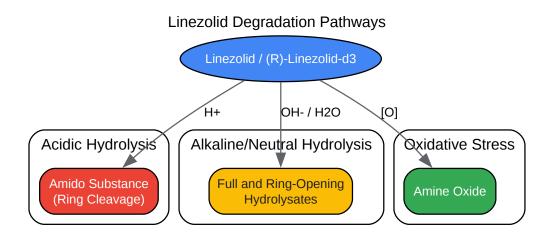


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Caption: Shake-flask method for solubility determination.



## Degradation Pathway of Linezolid:



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Caption: Degradation pathways of Linezolid under stress.

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- To cite this document: BenchChem. [Solubility and storage conditions for (R)-Linezolid-d3]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b196450#solubility-and-storage-conditions-for-r-linezolid-d3]

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